

Essential Safety and Logistical Information for Handling Coragen

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Compound of Interest

Compound Name: *Corrigen*

Cat. No.: *B1204904*

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical plans for the handling of Coragen, an insecticide containing the active ingredient Chlorantraniliprole (Rynaxypyr). Adherence to these guidelines is essential for ensuring personal safety and minimizing environmental contamination.

Personal Protective Equipment (PPE)

When handling Coragen, it is imperative to use the appropriate personal protective equipment to prevent exposure. The following table summarizes the recommended PPE.

Body Part	Personal Protective Equipment	Specifications and Remarks
Respiratory	Half mask with a particle filter FFP2 (EN149)	Use in case of mist, spray, or aerosol exposure, or where there is potential for airborne exposures in excess of applicable limits. [1] [2]
Hands	Chemical-resistant gloves	Material: Nitrile rubber, barrier laminate, or butyl rubber. [1] [3] [4] Glove thickness: 0.4 - 0.7 mm. Breakthrough time: 480 min. Always inspect gloves prior to use and replace if damaged or contaminated.
Eyes	Protective eyewear	Safety glasses, goggles, or face shields are necessary to prevent contact with the substance.
Body	Protective clothing	Impervious clothing, long-sleeved shirts, long pants, apron, boots, or coveralls should be worn as appropriate to the task.

Safe Handling and Hygiene

Proper handling and hygiene practices are critical to minimize the risk of exposure and contamination.

- Ventilation: Ensure adequate ventilation, especially in confined areas. Use only with adequate ventilation or personal protection.
- Handling: Avoid contact with skin, eyes, and clothing. Do not breathe vapors or spray mist.

- **Hygiene:** Wash hands thoroughly with soap and water after handling and before eating, drinking, chewing gum, using tobacco, or using the toilet. Contaminated PPE should be washed separately from other laundry.
- **Spills:** In case of a spill, prevent the material from entering sewers or waterways. Soak up with inert absorbent material (e.g., sand, silica gel) and dispose of in an approved container.

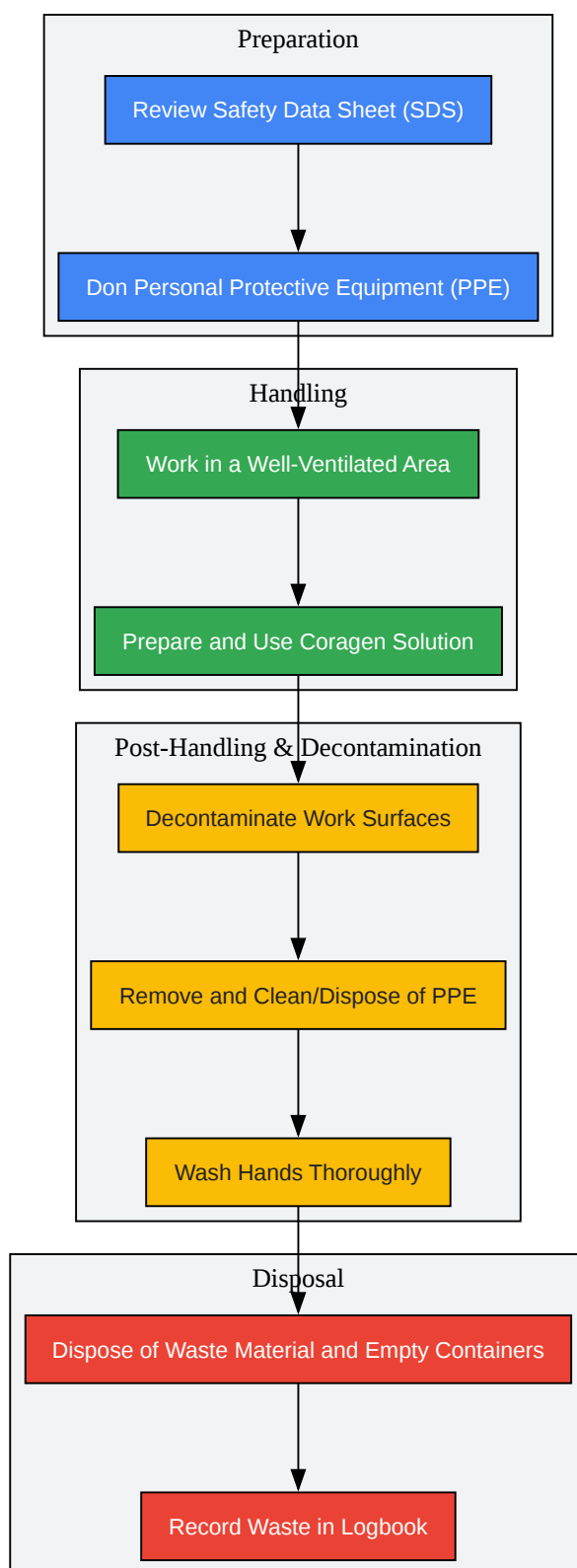
Disposal Plan

Proper disposal of Coragen and its containers is crucial to prevent environmental harm.

- **Product Disposal:** Dispose of contents and container to an approved waste disposal plant.
- **Container Disposal:** Do not reuse empty containers. Triple rinse containers and dispose of them as non-hazardous waste or in accordance with local regulations.
- **Spill Residue:** Shovel spill residue into a suitable container for disposal.

Experimental Workflow for Safe Handling of Coragen

The following diagram outlines the procedural steps for the safe handling of Coragen in a laboratory setting.



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